

# Technical Guide: Solubility & Solvent Compatibility of 2-Thiophenemethylamine

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## Compound of Interest

Compound Name: 2-Thiophenemethylamine

CAS No.: 55230-88-1

Cat. No.: B7760920

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CAS: 27757-85-3 | Formula: C<sub>5</sub>H<sub>7</sub>NS | MW: 113.18 g/mol

## Executive Summary

**2-Thiophenemethylamine** is a reactive primary amine attached to an electron-rich thiophene ring. Its dual nature—acting as both a nucleophile (via the amine) and an electrophilic aromatic substrate (via the thiophene)—dictates its solvent compatibility.

- **Primary Solvents:** Highly soluble in polar aprotic (DMSO, DMF) and chlorinated solvents (Chloroform, DCM).
- **Critical Incompatibility:** Avoid ketones (Acetone, MEK) due to rapid imine formation.
- **Stability Risk:** Air-sensitive (absorbs CO<sub>2</sub>) and susceptible to oxidative darkening. Store under inert gas.

## Physicochemical Profile

Understanding the fundamental physical properties is prerequisite to designing a solvent system. The basicity of the amine group (pKa ~8.95) drives its solubility in aqueous acidic media, while the lipophilic thiophene ring facilitates dissolution in organic media.

Property	Value	Technical Context
Physical State	Clear to yellow liquid	Darkens upon oxidation/air exposure.
Boiling Point	95-99 °C (at 28 mmHg)	Moderate volatility; amenable to vacuum distillation.
Density	1.103 g/mL (25 °C)	Slightly denser than water; forms bottom layer in biphasic extractions with water.
pKa (Conjugate Acid)	8.95 ± 0.29 (Predicted)	Moderately basic. Exists as a cation (R-NH <sub>3</sub> <sup>+</sup> ) at pH < 7.
LogP	-0.8 - 1.2	Moderate lipophilicity; extracts well into organic phases from basic aqueous solutions.

## Solubility Landscape

The solubility of **2-Thiophenemethylamine** is governed by the "Like Dissolves Like" principle, modified by its capacity for hydrogen bonding (donor/acceptor) and salt formation.

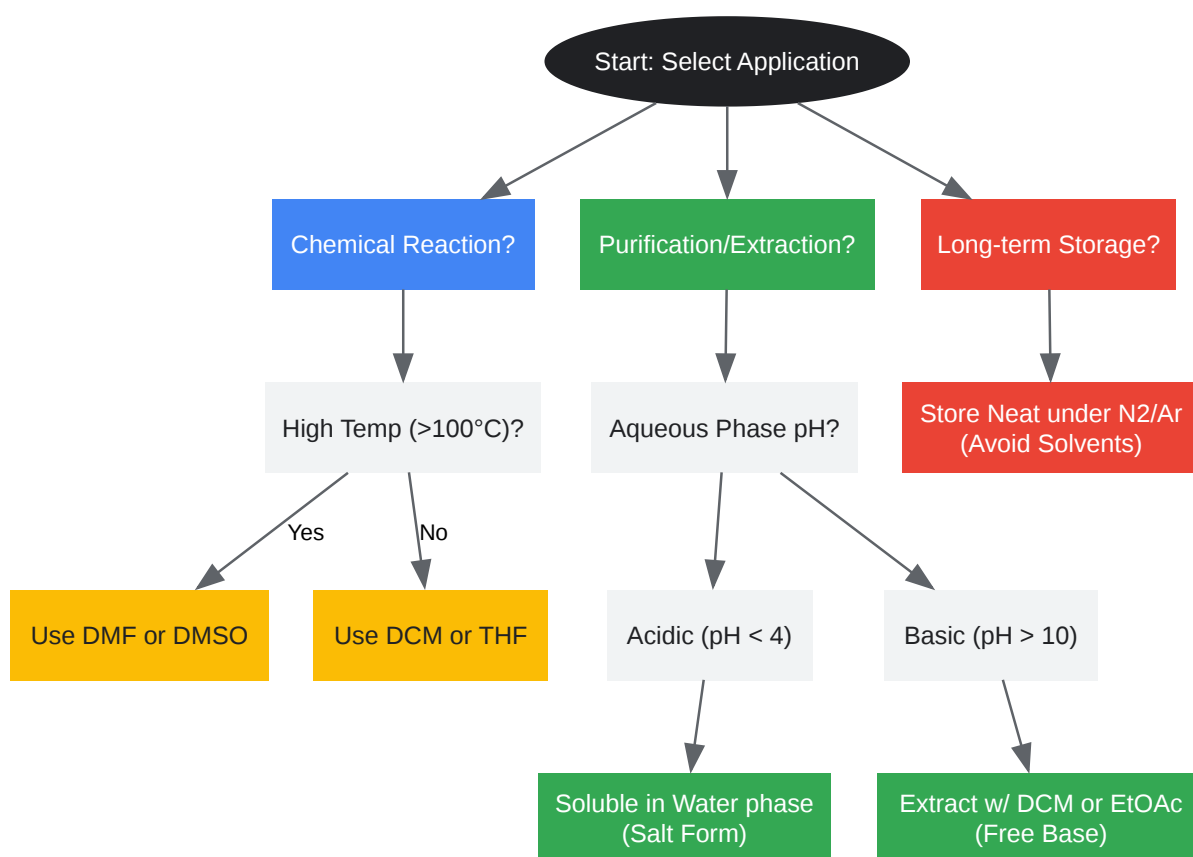
## Solvent Classifications

- **Protogenic Solvents (Alcohols):**High Solubility. Methanol and ethanol are excellent solvents for synthesis and handling.
- **Chlorinated Solvents:**High Solubility. Dichloromethane (DCM) and Chloroform are preferred for extractions and reactions.
- **Polar Aprotic:**High Solubility. DMF and DMSO are suitable for high-temperature reactions (e.g., nucleophilic substitutions), though removal is difficult.

- Water:pH Dependent.
  - Neutral/Basic pH: Moderate to low solubility (oiling out may occur at high concentrations).
  - Acidic pH: High solubility due to ammonium salt formation (2-Thiophenemethylammonium).

## Solvent Selection Workflow

The following decision tree aids in selecting the optimal solvent based on the intended application.



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Figure 1: Decision logic for solvent selection based on experimental intent.

## Solvent Compatibility & Reactivity Risks

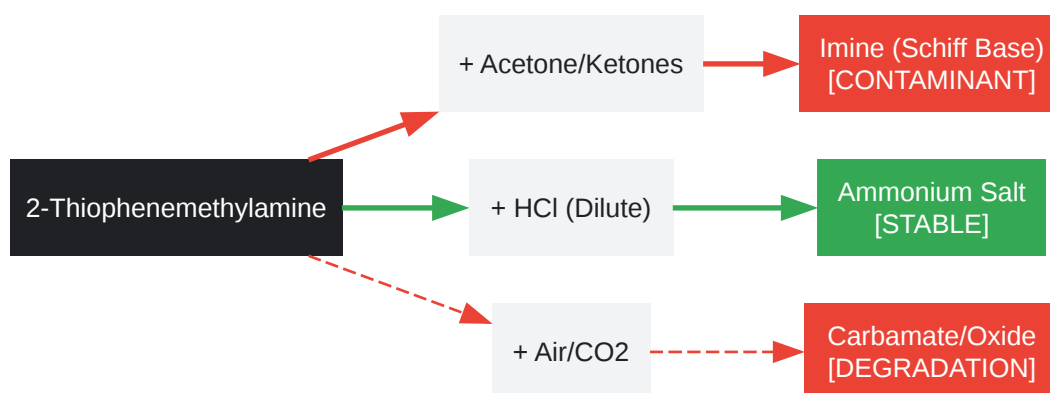
**2-Thiophenemethylamine** is not inert. Its compatibility is limited by the nucleophilicity of the primary amine and the sensitivity of the thiophene ring.

## Incompatible Solvents (Strict Avoidance)

- Ketones (Acetone, Methyl Ethyl Ketone):
  - Mechanism:[1][2][3] Rapid condensation to form imines (Schiff bases), releasing water. This reaction is reversible but degrades the reagent purity significantly over time.
  - Risk: High. Do not use acetone for cleaning glassware intended for pure product storage.
- Esters (Ethyl Acetate) - Long Term:
  - Mechanism:[1][2][3] Slow aminolysis can occur, converting the ester to an amide, especially under reflux or prolonged storage.
  - Risk: Moderate (acceptable for rapid extractions, unsuitable for storage).
- Aldehydes:
  - Mechanism:[1][2][3] Immediate polymerization or imine formation.

## Thiophene Ring Sensitivity

The thiophene ring is electron-rich. While the amine forms stable salts with mineral acids (HCl), the ring itself can undergo electrophilic attack or polymerization in the presence of strong Lewis acids or oxidizing acids (e.g., Nitric acid).



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Figure 2: Primary reactivity pathways affecting solvent and storage choices.

## Experimental Protocols

### Protocol A: Solubility Screening & Purification

This protocol validates the purity and solubility profile before large-scale use.

- Visual Inspection: The liquid should be clear or pale yellow. Dark brown/red indicates oxidation.
- Dissolution Test:
  - Add 100  $\mu$ L of amine to 1 mL of solvent (DCM, Toluene, or Ethanol).
  - Pass Criteria: Immediate, schlieren-free dissolution.
  - Fail Criteria: Turbidity or phase separation.
- Purification (if degraded):
  - Perform vacuum distillation (bp 95-99°C @ 28 mmHg).
  - Store distillate immediately under Nitrogen.

### Protocol B: Stabilization via Salt Formation

To bypass the liquid's instability and air sensitivity, convert to the Hydrochloride salt for long-term storage.

- Dissolution: Dissolve 1.0 eq of **2-Thiophenemethylamine** in dry Diethyl Ether or Ethanol (0.5 M concentration).
- Acidification: Dropwise add 1.1 eq of HCl (2M in Ether or 1.25M in Methanol) at 0°C.
- Precipitation: The white HCl salt will precipitate immediately.

- Filtration: Filter the solid, wash with cold ether, and dry under vacuum.
- Result: The resulting salt is a stable solid, resistant to oxidation and compatible with benchtop weighing.

## Handling & Storage

- Atmosphere: Strictly handle under Inert Gas (Nitrogen or Argon). The amine rapidly absorbs atmospheric CO<sub>2</sub> to form solid carbamates (white crust).
- Temperature: Store at 2-8°C (Refrigerated).
- Container: Amber glass vials with Teflon-lined caps to prevent light degradation and leaching.

## References

- Sigma-Aldrich. (n.d.). **2-Thiophenemethylamine** Product Specification & SDS. Retrieved from
- ChemicalBook. (2024). **2-Thiophenemethylamine** Properties and Uses. Retrieved from
- PubChem. (n.d.). **2-Thiophenemethylamine** (Compound Summary). National Library of Medicine. Retrieved from
- TCI Chemicals. (n.d.). 2-(Aminomethyl)thiophene Product Data. Retrieved from

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## Sources

- [1. Solved 5.1 Acetone reacts with methylamine, in the presence | Chegg.com \[chegg.com\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. Thiophene, tetrahydro-, 1,1-dioxide \(CAS 126-33-0\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)

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